

Technical Guide: Physicochemical Properties of 3,5-Bis(trifluoromethyl)phenylacetic Acid

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Compound of Interest

Compound Name:	3,5-Bis(trifluoromethyl)phenylacetic acid
Cat. No.:	B124564

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Bis(trifluoromethyl)phenylacetic acid is a fluorinated aromatic carboxylic acid that serves as a key building block in medicinal chemistry and materials science. The presence of two trifluoromethyl groups on the phenyl ring significantly influences its electronic properties, lipophilicity, and metabolic stability, making it an attractive scaffold for the design of novel therapeutic agents and functional materials. This technical guide provides a comprehensive overview of the known physicochemical properties of **3,5-Bis(trifluoromethyl)phenylacetic acid**, details relevant experimental protocols for their determination, and visualizes its application in a synthetic workflow and its relevance to biological signaling pathways.

Physicochemical Properties

The physicochemical properties of **3,5-Bis(trifluoromethyl)phenylacetic acid** are crucial for its handling, formulation, and application in various research and development settings. A summary of the available quantitative data is presented below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₆ F ₆ O ₂	[1][2]
Molecular Weight	272.14 g/mol	[1][2]
Melting Point	121-123 °C	[3]
	121.0-131.0 °C	[4]
Boiling Point	Not experimentally determined	
pKa (predicted)	3.99	
Solubility	Soluble in methanol (25 mg/mL)	[3]
logP	Not experimentally determined	
Appearance	White to off-white solid	

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below. These are generalized protocols that can be adapted for **3,5-Bis(trifluoromethyl)phenylacetic acid**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid **3,5-Bis(trifluoromethyl)phenylacetic acid** transitions to a liquid.

Materials:

- **3,5-Bis(trifluoromethyl)phenylacetic acid** sample
- Capillary tubes
- Melting point apparatus
- Mortar and pestle

Procedure:

- A small sample of dry **3,5-Bis(trifluoromethyl)phenylacetic acid** is finely ground using a mortar and pestle.
- The open end of a capillary tube is tapped into the powdered sample until a small amount of the compound is packed into the closed end.
- The capillary tube is placed into the heating block of a melting point apparatus.
- The sample is heated at a steady and slow rate.
- The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range represents the melting point of the sample.

pKa Determination (Potentiometric Titration)

Objective: To determine the acid dissociation constant (pKa) of **3,5-Bis(trifluoromethyl)phenylacetic acid**.

Materials:

- **3,5-Bis(trifluoromethyl)phenylacetic acid**
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Deionized water
- pH meter and electrode
- Burette
- Magnetic stirrer and stir bar
- Beaker

Procedure:

- A precisely weighed amount of **3,5-Bis(trifluoromethyl)phenylacetic acid** is dissolved in a known volume of deionized water. A co-solvent may be used if solubility is low.
- The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed in the solution.
- The initial pH of the solution is recorded.
- The standardized NaOH solution is added incrementally from a burette.
- After each addition of NaOH, the solution is allowed to equilibrate, and the pH is recorded.
- The titration is continued past the equivalence point.
- A titration curve is generated by plotting the pH versus the volume of NaOH added.
- The pKa is determined from the pH at the half-equivalence point (the point at which half of the acid has been neutralized).

Aqueous Solubility Determination (Shake-Flask Method)

Objective: To determine the concentration of **3,5-Bis(trifluoromethyl)phenylacetic acid** in a saturated aqueous solution.

Materials:

- **3,5-Bis(trifluoromethyl)phenylacetic acid**
- Deionized water (or buffer of a specific pH)
- Shake-flask or orbital shaker
- Centrifuge
- Analytical balance
- High-performance liquid chromatography (HPLC) or UV-Vis spectrophotometer

Procedure:

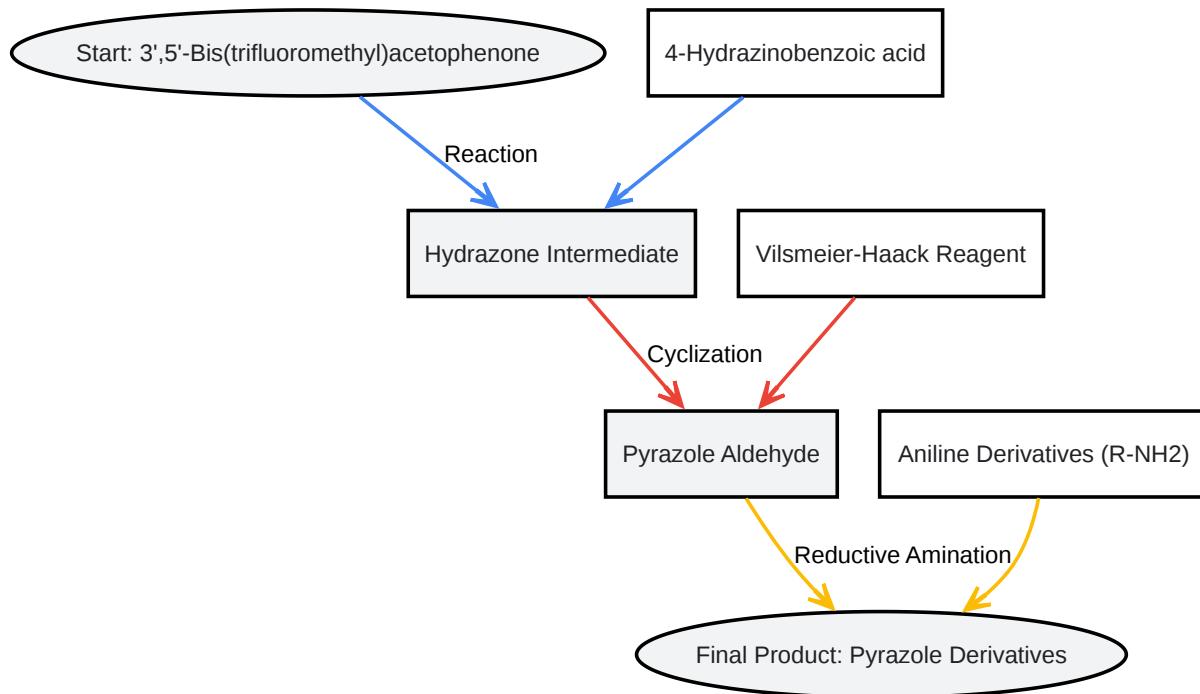
- An excess amount of solid **3,5-Bis(trifluoromethyl)phenylacetic acid** is added to a known volume of deionized water in a flask.
- The flask is sealed and agitated in a shaker at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After shaking, the suspension is allowed to stand to let undissolved solid settle.
- A sample of the supernatant is carefully removed and centrifuged to separate any remaining solid particles.
- The concentration of the dissolved **3,5-Bis(trifluoromethyl)phenylacetic acid** in the clear supernatant is determined using a suitable analytical method such as HPLC or UV-Vis spectrophotometry, by comparing the response to a standard curve of known concentrations.

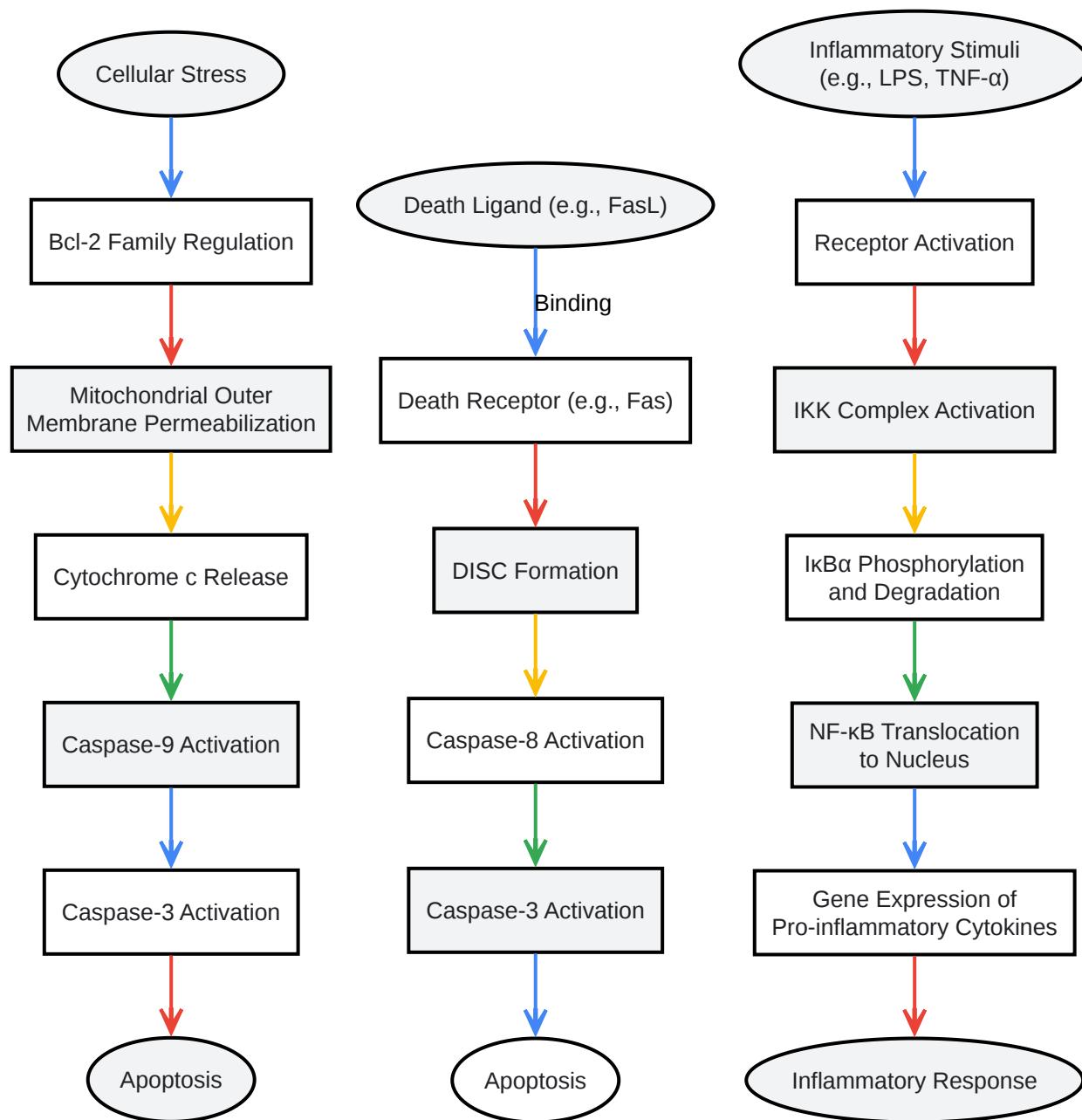
Experimental Workflow and Signaling Pathways

The following diagrams, generated using Graphviz, illustrate a representative experimental workflow for the synthesis of derivatives and relevant biological signaling pathways that may be modulated by compounds derived from **3,5-Bis(trifluoromethyl)phenylacetic acid**.

Synthetic Workflow: Preparation of Pyrazole Derivatives

3,5-Bis(trifluoromethyl)phenylacetic acid and its related structures are valuable starting materials in organic synthesis. The following workflow illustrates the synthesis of pyrazole derivatives from a structurally similar starting material, 3',5'-bis(trifluoromethyl)acetophenone.[\[5\]](#)



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